cross-referencing experimental data of 2,4-Difluorophenyl acetate with databases

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Compound of Interest

Compound Name:	*2,4-Difluorophenyl acetate*
Cat. No.:	*B1362327*

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Publish Comparison Guide: Technical Characterization & Validation of **2,4-Difluorophenyl Acetate**

Part 1: Executive Summary & Core Directive

2,4-Difluorophenyl acetate (CAS: 36914-77-9) is a specialized fluorinated ester intermediate, distinct from its carboxylic acid analog, 2,4-difluorophenylacetic acid (CAS: 81228-09-3). Primarily utilized as a substrate for Fries rearrangements to synthesize hydroxyacetophenones (key precursors for antifungals like fluconazole) and as a probe for lipase kinetic profiling, its utility hinges on precise structural validation.

This guide provides an autonomous, technical framework for synthesizing, characterizing, and cross-referencing **2,4-difluorophenyl acetate** against database standards. It contrasts the compound with structural analogs (2,6-difluorophenyl acetate and phenyl acetate) to highlight how fluorine substitution patterns dictate hydrolytic stability and spectral fingerprints.

Part 2: Synthesis & Experimental Protocol

To generate valid experimental data for cross-referencing, a high-purity standard must first be established. The following protocol utilizes the acetylation of 2,4-difluorophenol, a method

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validated for generating reference-quality esters.

Protocol: Acetylation of 2,4-Difluorophenol

- Objective: Synthesis of analytical standard **2,4-difluorophenyl acetate**.
- Reaction:

Step-by-Step Methodology:

- Reagent Prep: Charge a flame-dried round-bottom flask with 2,4-difluorophenol (1.0 eq) and dichloromethane (DCM) (anhydrous, 10 mL/g).
- Catalysis: Add Triethylamine (TEA) (1.2 eq) followed by a catalytic amount of 4-Dimethylaminopyridine (DMAP) (0.05 eq) to promote acylation.
- Addition: Cool to 0°C. Dropwise add Acetic Anhydride (1.1 eq) under nitrogen atmosphere.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2 hours. Monitor via TLC (Hexane:EtOAc 8:2). The phenol spot (

) should disappear, replaced by the less polar ester (

).
- Workup: Quench with saturated

  (removes acetic acid). Extract with DCM. Wash organic layer with 1M HCl (removes TEA/DMAP), then Brine.
- Purification: Dry over

  , concentrate in vacuo. If necessary, purify via flash chromatography (Silica, 5% EtOAc in Hexane).

Self-Validating Checkpoint:

- Physical State: The product should be a colorless oil or low-melting solid.
- Odor:[1] Distinct ester/phenolic odor, lacking the sharp pungency of acetic anhydride.

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Part 3: Data Validation & Database Cross-Referencing

Reliable identification requires cross-referencing experimental spectra with authoritative databases (SDBS, NIST, Reaxys). Due to the specific fluorine coupling patterns, standard "Phenyl Acetate" data is insufficient.

A. Spectral Characterization (Exp.[2] vs. Database)

The following table summarizes the critical spectral features used to validate **2,4-difluorophenyl acetate** against its isomers.

Table 1: Spectral Fingerprint & Database Cross-Reference

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Technique	Key Signal (Experimental Expectation)	Structural Assignment	Database Validation Check (NIST/SDBS)
1H-NMR	2.33 ppm (s, 3H)	Acetate methyl group ( )	Confirm integral ratio 3:1 vs aromatic protons.
1H-NMR	6.80–7.20 ppm (m, 3H)	Aromatic protons (H3, H5, H6)	Look for complex multiplet splitting due to and .
19F-NMR	-110 to -130 ppm (m, 2F)	Fluorine substituents	Crucial: 2 signals indicate asymmetry (2,4-subst). A single signal would indicate symmetry (2,6-subst).
IR (Neat)	1765–1775 cm	Ester Carbonyl ( )	Phenolic esters absorb at higher wavenumbers than alkyl esters (typically ~1740 cm).
GC-MS	172 ( ), 130 ( )	Molecular Ion & Ketene loss	Base peak is often the phenol radical cation (130) after loss of acetyl group ( ).

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Technical Insight: In 1H-NMR, the H3 proton (between two fluorines in the 2,4-isomer) will appear as a distinct triplet-of-doublets or similar complex multiplet due to strong coupling with both F atoms. This distinguishes it from the 4-fluorophenyl acetate (simple AA'BB' system).

B. Comparative Performance Analysis

When selecting a substrate for enzymatic assays (e.g., lipase activity) or chemical intermediates, the electronic effect of the fluorine atoms is paramount.

Table 2: Reactivity & Stability Comparison

Feature	2,4-Difluorophenyl Acetate	Phenyl Acetate **(Alternative 1)**	2,6-Difluorophenyl Acetate **(Alternative 2)**
Electronic Effect	Strong EWG (-I effect) at ortho & para.	Neutral Reference.	Strong EWG (-I effect) at both ortho positions.
Hydrolysis Rate ( )	Fast. Phenoxide leaving group is stabilized by F atoms ( ).	Slow. Phenoxide .	Fastest. Steric crowding may impede enzyme access, but chemical hydrolysis is rapid.
Lipase Specificity	High. Used to probe enzymes accepting bulky/polar ortho substituents.	Generic substrate. Low specificity.	Often used to test steric tolerance of the active site.
Fries Rearrangement	Yields 3,5-difluoro-2-hydroxyacetophenone (regioselective).	Yields mixture of ortho/para hydroxyacetophenone .	Yields 3,5-difluoro-4-hydroxyacetophenone .

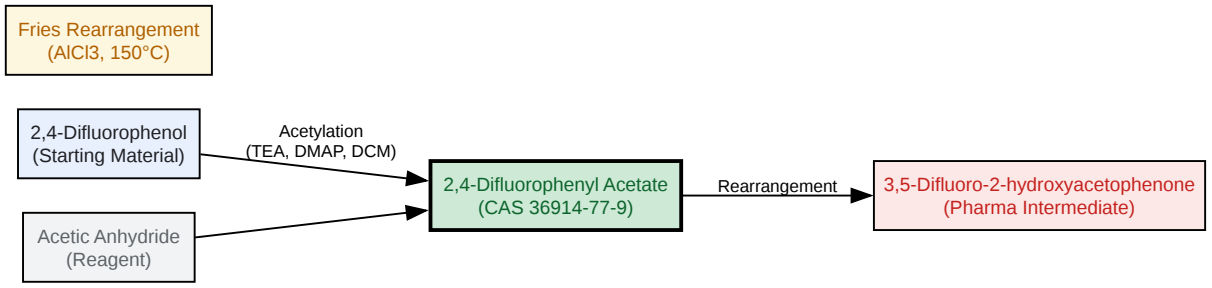
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Causality Explanation: The presence of fluorine at the 2 and 4 positions withdraws electron density from the benzene ring, making the phenolic oxygen less basic. This makes the 2,4-difluorophenoxide a better leaving group than phenoxide, significantly accelerating the rate of hydrolysis (both enzymatic and chemical). Researchers must store this compound under anhydrous conditions to prevent spontaneous degradation.

Part 4: Visualization of Workflows

Diagram 1: Synthesis and Application Pathway

This diagram illustrates the synthesis of the ester and its subsequent transformation via Fries rearrangement, a common application in drug synthesis.



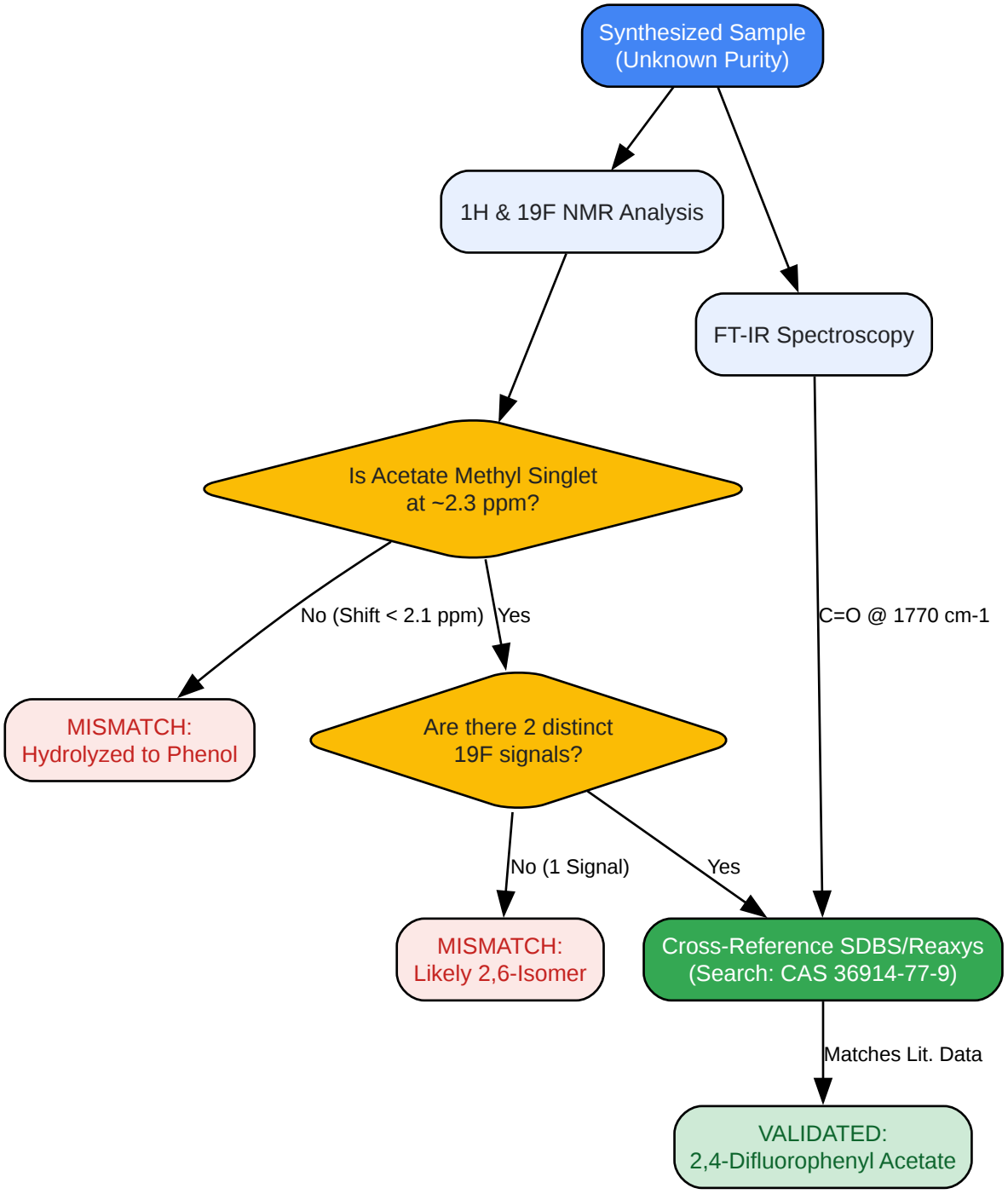
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Caption: Chemical pathway from 2,4-difluorophenol to the pharmaceutical intermediate via the acetate ester.[2][3][4]

Diagram 2: Data Cross-Referencing Workflow

A logic flow for validating the synthesized compound against database standards.

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Caption: Logic gate for validating **2,4-difluorophenyl acetate** identity using NMR/IR and database checks.

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